

A Comparative Guide to the Spectroscopic Characterization of 3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine

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Compound of Interest

Compound Name: 3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine

CAS No.: 1204580-69-7

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Introduction

In the landscape of modern drug development and materials science, substituted pyridines serve as foundational scaffolds for a vast array of functional molecules. Among these, organotin-functionalized pyridines are highly valued synthetic intermediates, particularly in cross-coupling reactions like the Stille coupling, which enables the precise construction of complex molecular architectures. The compound **3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine** is a prime example of such a building block, combining a protected aldehyde equivalent (the dimethoxymethyl group) with a reactive tributylstannyl moiety on a pyridine core.

Accurate and unambiguous structural characterization is paramount to ensure the identity, purity, and reactivity of these intermediates. While multiple analytical techniques can be employed, Proton Nuclear Magnetic Resonance (^1H NMR) spectroscopy stands as the primary and most informative method for initial structure elucidation. This guide provides an in-depth

analysis of the ^1H NMR spectrum of **3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine**, explains the causal relationships between its structure and spectral features, and objectively compares the utility of ^1H NMR with alternative analytical methods.

Part 1: In-Depth ^1H NMR Analysis of 3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine

The power of ^1H NMR spectroscopy lies in its ability to provide a detailed electronic and topological map of a molecule by probing the environment of every proton. The predicted ^1H NMR spectrum of this compound can be logically dissected into three distinct regions: the aromatic (pyridyl) region, the acetal region, and the aliphatic (tributylstannyl) region.

Molecular Structure and Proton Environments

The key to interpreting the spectrum is to first identify the unique proton environments within the molecule.

Caption: Key proton environments in **3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine**.

Detailed Signal Analysis

- Aromatic Region (δ 7.5 - 8.8 ppm): Protons attached to aromatic rings are typically found downfield due to the deshielding effect of the ring current. In pyridine, the electronegative nitrogen atom further deshields the ortho (C2, C6) and para (C4) protons.^{[1][2]}
 - H-2 (δ ~8.7 ppm, doublet): This proton is ortho to the ring nitrogen and is expected to be the most deshielded. It will appear as a small doublet, coupled to H-4.
 - H-6 (δ ~8.6 ppm, doublet): Also ortho to the nitrogen, this proton's chemical shift is very similar to H-2. It will appear as a doublet coupled to H-4.
 - H-4 (δ ~7.8 ppm, triplet or dd): This proton is meta to both substituents and will appear as a triplet (or doublet of doublets) due to coupling with both H-2 and H-6.
- Acetal Group Region (δ 3.3 - 5.5 ppm):

- Methine Proton ($-\text{CH}(\text{OMe})_2$, $\delta \sim 5.4$ ppm, singlet): The single proton on the acetal carbon is significantly deshielded by the two adjacent oxygen atoms. It is expected to appear as a sharp singlet as there are no adjacent protons to couple with.
- Methoxy Protons ($-\text{OCH}_3$, $\delta \sim 3.4$ ppm, singlet): The six protons of the two equivalent methoxy groups are shielded relative to the methine proton. They will give rise to a strong, sharp singlet with an integration value of 6H.
- Aliphatic Region (δ 0.9 - 1.6 ppm): This region is dominated by the signals from the three identical butyl chains on the tin atom.
 - $-\text{Sn}-\text{CH}_2-$ (α -protons, $\delta \sim 1.1$ ppm, multiplet): The protons on the carbon directly attached to the tin atom.
 - $-\text{CH}_2-\text{CH}_2-\text{CH}_2-\text{CH}_3$ (β and γ -protons, $\delta \sim 1.3$ -1.6 ppm, multiplets): These methylene protons overlap to form a complex series of multiplets.
 - $-\text{CH}_3$ (δ -protons, $\delta \sim 0.9$ ppm, triplet): The terminal methyl groups will appear as a triplet due to coupling with the adjacent methylene (γ) protons.
 - Tin Satellites: A definitive feature confirming the presence of the tributylstannyl group is the appearance of "tin satellites." Tin has two NMR-active isotopes with a spin of 1/2: ^{117}Sn (7.68% abundance) and ^{119}Sn (8.59% abundance). The protons on the alpha-carbons of the butyl chains will couple to these tin isotopes, producing small satellite peaks flanking the main signal. The observation of these satellites is an unequivocal confirmation of the Sn-C bond.

Summary of Predicted ^1H NMR Data

Signal Assignment	Predicted Chemical Shift (δ , ppm)	Multiplicity	Integration	Key Insights
H-2	~ 8.7	Doublet (d)	1H	Most deshielded due to proximity to Nitrogen.
H-6	~ 8.6	Doublet (d)	1H	Deshielded by Nitrogen.
H-4	~ 7.8	Triplet (t) or dd	1H	Coupled to both H-2 and H-6.
-CH(OMe) ₂	~ 5.4	Singlet (s)	1H	Acetal proton, deshielded by two Oxygens.
-OCH ₃	~ 3.4	Singlet (s)	6H	Equivalent methoxy groups, strong signal.
-Sn-(CH ₂) ₃ -CH ₃	1.3 - 1.6	Multiplet (m)	12H ($\beta+\gamma$)	Overlapping signals from butyl chains.
-Sn-CH ₂ -	~ 1.1	Multiplet (m)	6H (α)	Alpha-protons; look for ¹¹⁷ / ¹¹⁹ Sn satellites.
-CH ₃	~ 0.9	Triplet (t)	9H (δ)	Terminal methyl groups of the butyl chains.

Part 2: Experimental Protocol for ¹H NMR Acquisition

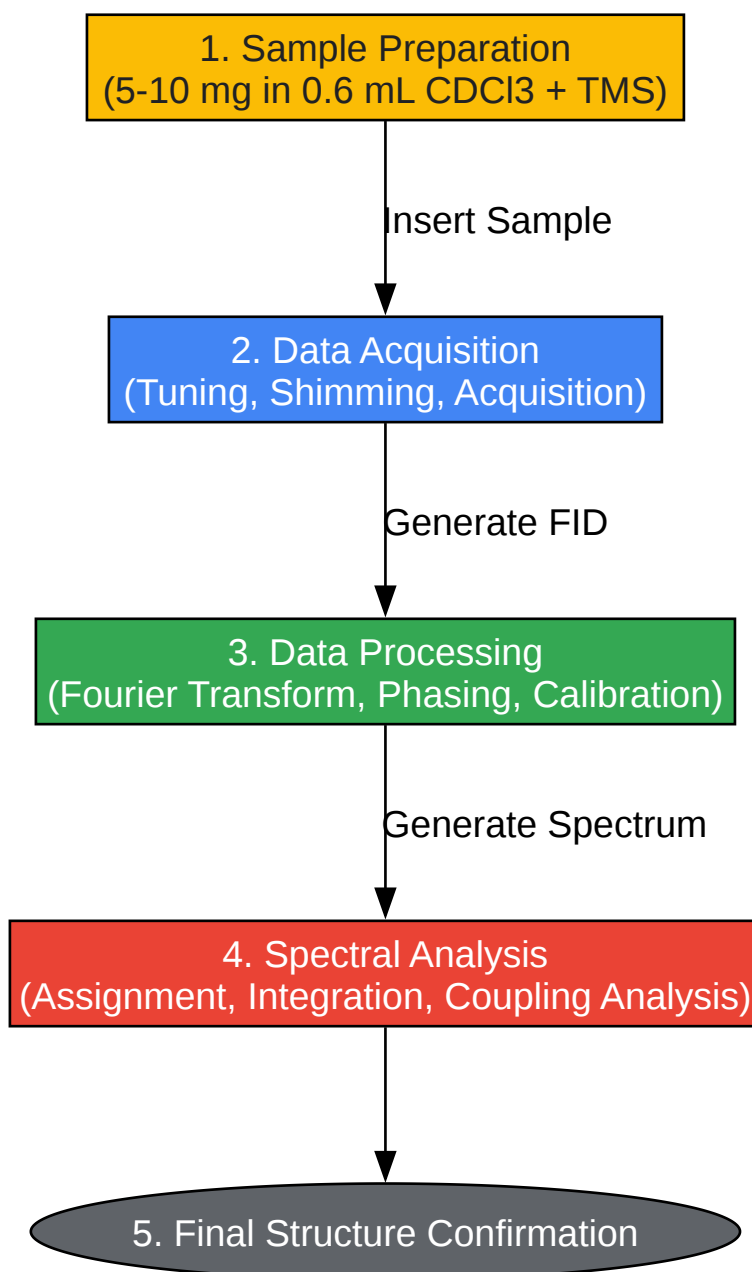
A self-validating protocol ensures reproducibility and data integrity. The choice of solvent and internal standard is critical.

Step-by-Step Methodology

- Sample Preparation:
 - Weigh approximately 5-10 mg of **3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine** directly into a clean, dry NMR tube.
 - Add approximately 0.6 mL of deuterated chloroform (CDCl_3). CDCl_3 is an excellent choice as it is a common, relatively non-polar solvent that dissolves a wide range of organic compounds and has a simple, well-defined residual solvent peak ($\delta \sim 7.26$ ppm).[3]
 - Add a small amount of an internal standard, typically tetramethylsilane (TMS), which is defined as 0.00 ppm and provides a reference point for the chemical shift scale.[2] Most commercial deuterated solvents already contain TMS.
 - Cap the NMR tube and gently invert several times to ensure the sample is completely dissolved and the solution is homogeneous.
- Instrument Setup and Data Acquisition:
 - Insert the sample into the NMR spectrometer.
 - Perform standard instrument tuning and shimming procedures to optimize the magnetic field homogeneity, which is crucial for achieving high-resolution spectra with sharp peaks.
 - Acquire the ^1H NMR spectrum using standard parameters (e.g., 400 or 500 MHz instrument, 32-64 scans, relaxation delay of 1-2 seconds).
- Data Processing and Analysis:
 - Apply Fourier transformation to the acquired Free Induction Decay (FID).
 - Phase the spectrum to ensure all peaks are in the positive absorptive mode.
 - Calibrate the chemical shift axis by setting the TMS peak to 0.00 ppm.
 - Integrate all signals to determine the relative ratios of the different types of protons.

- Analyze the chemical shifts, splitting patterns (multiplicities), and coupling constants to assign each signal to its corresponding proton in the molecular structure.

Experimental Workflow Diagram



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Caption: Standard workflow for ^1H NMR characterization.

Part 3: Comparison with Alternative Analytical Techniques

While ^1H NMR is the cornerstone for structural analysis, a comprehensive characterization relies on complementary techniques. Each method provides a different piece of the puzzle, and their combined use offers the highest level of confidence.

Technique	Information Provided	Advantages	Limitations	Role in Analysis
¹ H NMR Spectroscopy	Detailed proton framework, connectivity (via coupling), stereochemistry, relative quantification.	Unparalleled structural detail, non-destructive.	Moderate sensitivity, complex spectra for large molecules.	Primary: De novo structure elucidation and confirmation.
¹³ C & ¹¹⁹ Sn NMR	Carbon and tin backbone, number of unique C/Sn environments.	Unambiguous confirmation of the carbon skeleton and the presence of tin.	Low natural abundance and sensitivity require longer acquisition times.	Secondary: Confirms carbon count and direct evidence of the organotin moiety.
Mass Spectrometry (MS)	Molecular weight, elemental formula (HRMS), fragmentation patterns.	High sensitivity, confirms molecular weight. The characteristic isotopic pattern of tin is a definitive marker.	Provides little to no information on atom connectivity or isomerism.	Complementary: Confirms molecular formula and provides orthogonal identity verification.
LC-MS / GC-MS	Purity assessment, separation of isomers and impurities, quantification.	Excellent for determining sample purity and identifying byproducts.[4][5]	GC often requires derivatization of organotins.[6][7] Not a primary tool for initial structure determination.	Quality Control: Essential for assessing purity and for quantitative analysis.

LC-ICP-MS	Ultra-sensitive quantification and speciation of organotin compounds.	Exceptionally sensitive and selective for organometallics, does not require derivatization.[8]	Specialized instrumentation, does not provide structural information of the organic part.	Specialized: Gold standard for trace-level organotin analysis in complex matrices.
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Conclusion

The ^1H NMR spectrum of **3-(Dimethoxymethyl)-5-(tributylstannyl)pyridine** provides a rich and detailed fingerprint that is indispensable for its structural confirmation. Through a systematic analysis of chemical shifts, integration, and coupling patterns—particularly the tell-tale tin satellites—a researcher can confidently verify the molecule's identity and integrity.

However, for drug development professionals and scientists operating under stringent quality standards, relying on a single technique is insufficient. A multi-faceted approach is superior. ^1H NMR should be used as the primary tool for structural elucidation, supported by Mass Spectrometry for molecular weight confirmation and $^{13}\text{C}/^{119}\text{Sn}$ NMR for unambiguous backbone verification. Finally, chromatographic methods like LC-MS are essential for establishing the purity profile, ensuring that the synthetic intermediate is suitable for its intended downstream applications. This integrated analytical strategy represents a robust, self-validating system for the complete characterization of this valuable chemical building block.

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